sodium anthranilate cytotoxicity selectivity index calculation

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Compound Focus: **Sodium anthranilate**

CAS No.: 552-37-4

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Cytotoxicity Assays and Selectivity Index Calculation

The Selectivity Index (SI) is a crucial calculation in toxicology and drug development for determining whether a compound is more toxic to the target (e.g., cancer cells, bacteria) than to host cells.

The general formula is [1]: **Selectivity Index (SI) = LC_{50} (or IC_{50}) for mammalian cells / MIC (or IC_{50}) for target cells**

- A **higher SI value** indicates greater selectivity for the target and a potentially safer therapeutic profile [1]. An SI > 1 is generally considered to show the extract or compound is selectively toxic to the pathogen [1].

Researchers use various assays to determine the LC_{50} (median lethal concentration) or IC_{50} (half-maximal inhibitory concentration) for mammalian cells and the MIC (minimal inhibitory concentration) for the target pathogen or diseased cells. The table below summarizes common assays [2].

Assay Type	Assay Name	Measurement Principle	Role in SI Calculation
Colorimetric	MTT, MTS, XTT	Measures mitochondrial enzyme activity reducing a tetrazolium salt to a colored formazan product [2].	Determines IC_{50} for mammalian cell viability/cytotoxicity [2].

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Assay Type	Assay Name	Measurement Principle	Role in SI Calculation
Colorimetric	SRB (Sulforhodamine B)	Binds to cellular protein content, measuring biomass [2].	Determines IC_{50} for mammalian cell proliferation [2].
Fluorometric	alamarBlue	Measures the reduction of resazurin to fluorescent resorufin by metabolically active cells [2].	Determines IC_{50} for mammalian cell viability [2].
Luminometric	ATP assay	Measures ATP levels, indicating the presence of metabolically active cells [2].	Determines IC_{50} for mammalian cell viability [2].
Microdilution	Broth Microdilution	Determines the lowest concentration that inhibits visible growth of a microorganism (MIC) [1].	Provides the MIC value for antibacterial activity [1].

Experimental Protocol Overview

The following diagram outlines a generalized workflow for generating the data needed to calculate a Selectivity Index for a compound like **sodium anthranilate**.

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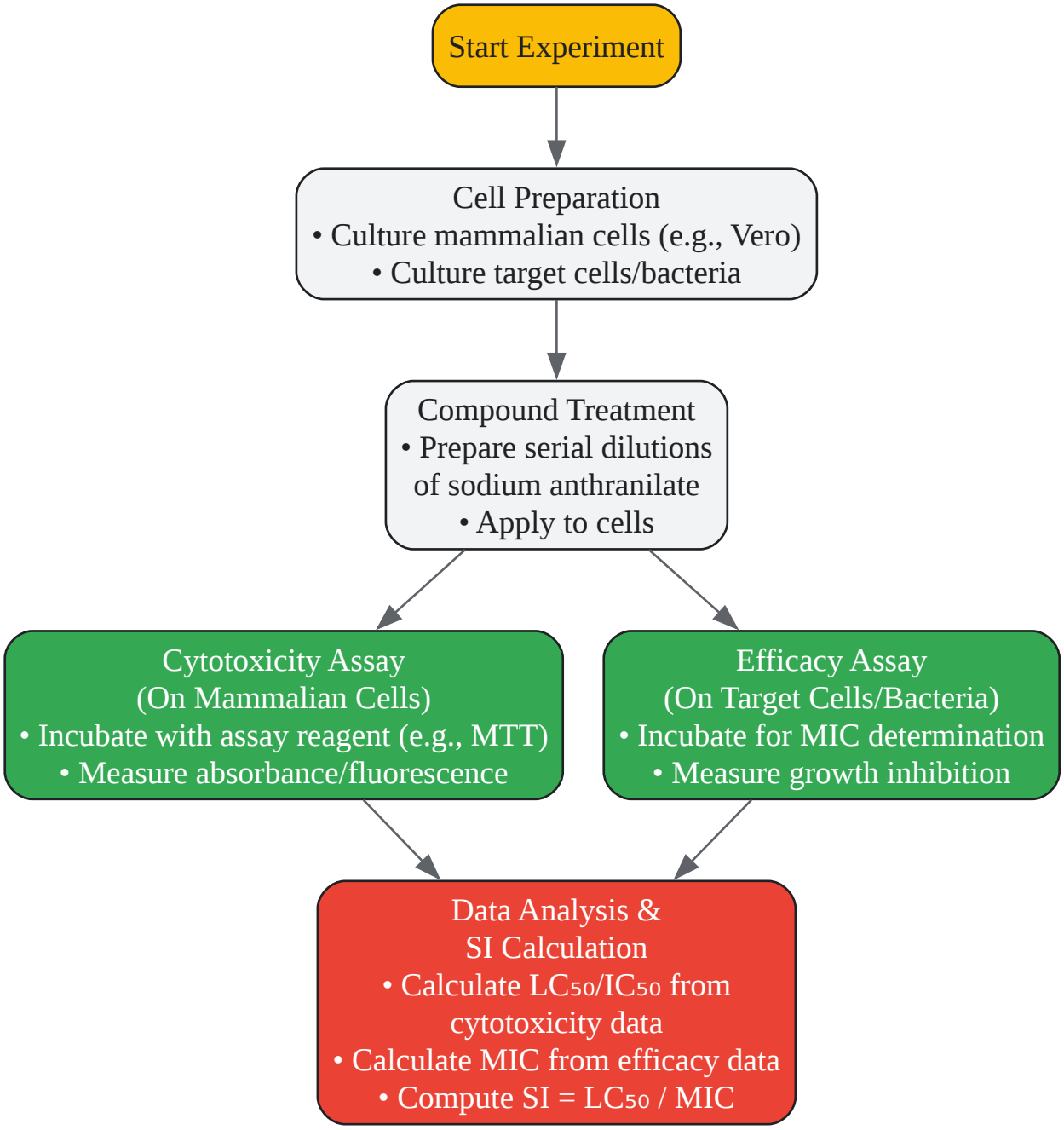

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The key steps involve [1] [2]:

- **Cell Culture**: Maintain appropriate mammalian cell lines (e.g., Vero cells for general toxicity assessment) and the target bacterial or disease cell lines.
- **Compound Treatment**: Prepare a range of concentrations of **sodium anthranilate** and apply them to both cell types for a set period.
- **Viability and Efficacy Measurement**:

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  - For **mammalian cells**, perform a cytotoxicity assay (e.g., MTT) after exposure. The LC_{50} is the concentration that reduces cell viability by 50% compared to untreated controls [2].
  - For **target bacteria or cells**, perform an efficacy assay (e.g., broth microdilution for MIC) to find the lowest concentration that inhibits growth [1].
- **Calculation**: Use the data to calculate the SI as described above.

How to Proceed with Your Research

Since specific data for **sodium anthranilate** is not available in the current search, you may need to:

- **Conduct Laboratory Experiments**: Follow the outlined protocol to generate primary data for **sodium anthranilate**.
- **Search Scientific Literature**: Perform a targeted search in academic databases (e.g., PubMed, Scopus) for "***sodium anthranilate*** *cytotoxicity*" or "***sodium anthranilate*** *MIC*" to find any published studies.

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To cite this document: Smolecule. [sodium anthranilate cytotoxicity selectivity index calculation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b699232#sodium-anthranilate-cytotoxicity-selectivity-index-calculation]

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